

Personal protective equipment for handling LY294002 hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY294002 hydrochloride

Cat. No.: B1662580

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Essential Safety and Handling of LY294002 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of the Potent Kinase Inhibitor, **LY294002 Hydrochloride**.

LY294002 hydrochloride is a potent and widely used multi-kinase inhibitor, notably targeting phosphoinositide 3-kinases (PI3Ks).[1][2] While a Safety Data Sheet (SDS) may classify the substance as not hazardous under the Globally Harmonized System (GHS), its significant biological activity necessitates careful handling to prevent unintended exposure and ensure laboratory safety.[3] This guide provides essential procedural information for the safe use and disposal of **LY294002 hydrochloride** in a research setting.

Hazard Assessment and Key Biological Data

LY294002 hydrochloride is a cell-permeable compound that acts as a competitive inhibitor at the ATP-binding site of various kinases.[4] Its primary targets are the class I PI3K isoforms, but it also inhibits other kinases such as casein kinase 2 (CK2), mTOR, and DNA-dependent protein kinase (DNA-PK).[2][5] The compound is known to induce apoptosis and autophagy in various cell lines.[5] Given its potent biological effects, it should be handled with the appropriate precautions for a bioactive small molecule.

Quantitative Data Summary:

Property	Value	Source
Molecular Weight	343.81 g/mol	[1][5]
CAS Number	934389-88-5	[1][3]
Purity	≥98-99% (HPLC)	[1][4]
Solubility	Soluble in DMSO (up to 25 mM), slightly soluble in acetonitrile and water	[1][5]
Storage Temperature	Store at room temperature or -20°C as per manufacturer's instructions	[1][4]

IC₅₀ Values for Key Targets:

Target	IC ₅₀	Source
PI3Kα	0.5 - 0.73 μM	[1][2]
PI3Kβ	0.31 - 0.97 μM	[1][2]
PI3Kδ	0.57 - 1.06 μM	[1][2]
PI3Kγ	6.60 μM	[1]
CK2	98 nM	[2]
DNA-PK	1.4 - 6 μM	[2][5]

Operational and Disposal Plans

The following procedural guidance outlines the necessary steps for handling **LY294002 hydrochloride** from receipt to disposal, ensuring minimal exposure and maintaining a safe laboratory environment.

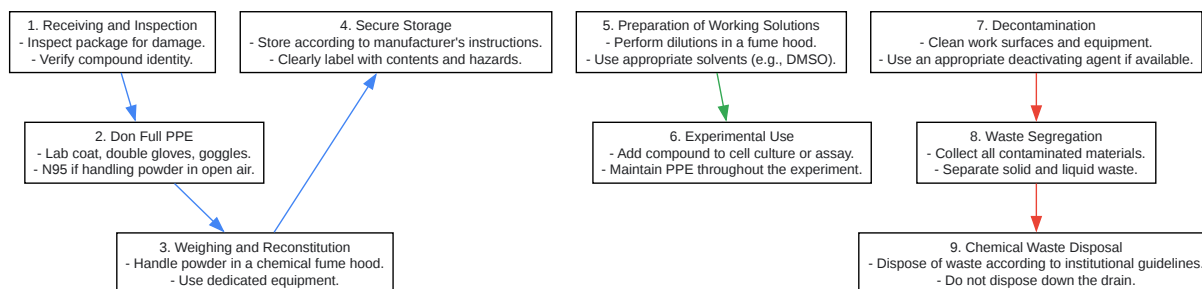
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling potent compounds, regardless of their formal hazard classification. The following PPE should be worn at all times when handling **LY294002 hydrochloride**.

PPE Category	Specification	Rationale
Hand Protection	Double nitrile gloves (chemotherapy-rated recommended)	Prevents skin contact and absorption. The outer glove should be removed immediately after handling the compound.
Eye Protection	Chemical splash goggles	Protects eyes from potential splashes of the compound in solid or solution form.
Body Protection	Fully buttoned laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	N95 respirator or higher	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.

Experimental Workflow and Handling Protocols

The handling of **LY294002 hydrochloride** should follow a structured workflow to ensure safety and experimental integrity.



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Caption: Workflow for Safe Handling of **LY294002 Hydrochloride**.

Step-by-Step Guidance:

- **Receiving and Inspection:** Upon receipt, visually inspect the external packaging for any signs of damage. Before opening, put on a lab coat, single pair of nitrile gloves, and safety glasses. Open the shipping container in a designated area, such as on a disposable bench liner or within a chemical fume hood. Verify that the compound name and CAS number on the vial match your order.
- **Donning Full PPE:** Before handling the solid compound or concentrated stock solutions, don the full recommended PPE, including a lab coat, double nitrile gloves, and chemical splash goggles. An N95 respirator is recommended if weighing the powder outside of a certified chemical fume hood.
- **Weighing and Reconstitution:**
 - **Preparation of Stock Solutions:** The following is a general guide for preparing stock solutions. Always refer to the batch-specific molecular weight on the Certificate of Analysis.

- To prepare a 10 mM stock solution, dissolve 3.44 mg of **LY294002 hydrochloride** in 1 mL of DMSO.
- Slight warming may be necessary for complete solubilization.[4]
- Procedure: Conduct all weighing and initial reconstitution of the powdered compound within a certified chemical fume hood to minimize the risk of inhalation. Use dedicated spatulas and weighing boats.
- Secure Storage: Store the solid compound and stock solutions as recommended by the manufacturer, typically at room temperature or -20°C.[1][4] Ensure the container is clearly labeled with the compound name, concentration, solvent, date, and appropriate hazard warnings. Stock solutions in DMSO are generally stable for up to 6 months when stored at -20°C.[4]
- Preparation of Working Solutions: Prepare all dilutions from the concentrated stock solution in a chemical fume hood.
- Experimental Use: When adding the compound to your experimental system (e.g., cell culture plates), continue to wear appropriate PPE.
- Decontamination: After handling, decontaminate all surfaces and equipment. Wipe down the work area in the fume hood and any non-disposable equipment with an appropriate cleaning agent.
- Waste Segregation: Collect all disposable materials that have come into contact with **LY294002 hydrochloride**, including gloves, pipette tips, and tubes, in a designated hazardous waste container.
- Chemical Waste Disposal:
 - Solid Waste: Dispose of contaminated solid waste (e.g., gloves, tubes, paper towels) in a clearly labeled hazardous chemical waste container.
 - Liquid Waste: Collect all liquid waste containing **LY294002 hydrochloride**, including unused stock solutions and experimental media, in a sealed and clearly labeled hazardous liquid waste container.

- Disposal Protocol: Follow all institutional and local regulations for the disposal of chemical waste. Do not pour solutions containing **LY294002 hydrochloride** down the drain. For unused medicine, if a take-back program is not available, the FDA recommends mixing the compound with an unappealing substance like coffee grounds or cat litter, sealing it in a plastic bag, and disposing of it in the trash.^[6] However, for a research laboratory setting, disposal as hazardous chemical waste is the more appropriate and recommended procedure.

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- To cite this document: BenchChem. [Personal protective equipment for handling LY294002 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662580#personal-protective-equipment-for-handling-ly294002-hydrochloride]

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